

# Ro 14-9578 activity comparison Gram-positive vs Gram-negative

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## Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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## Data Summary and Experimental Context

The table below summarizes the available information on **Ro 14-9578** and the primary experimental findings from the 1987 study.

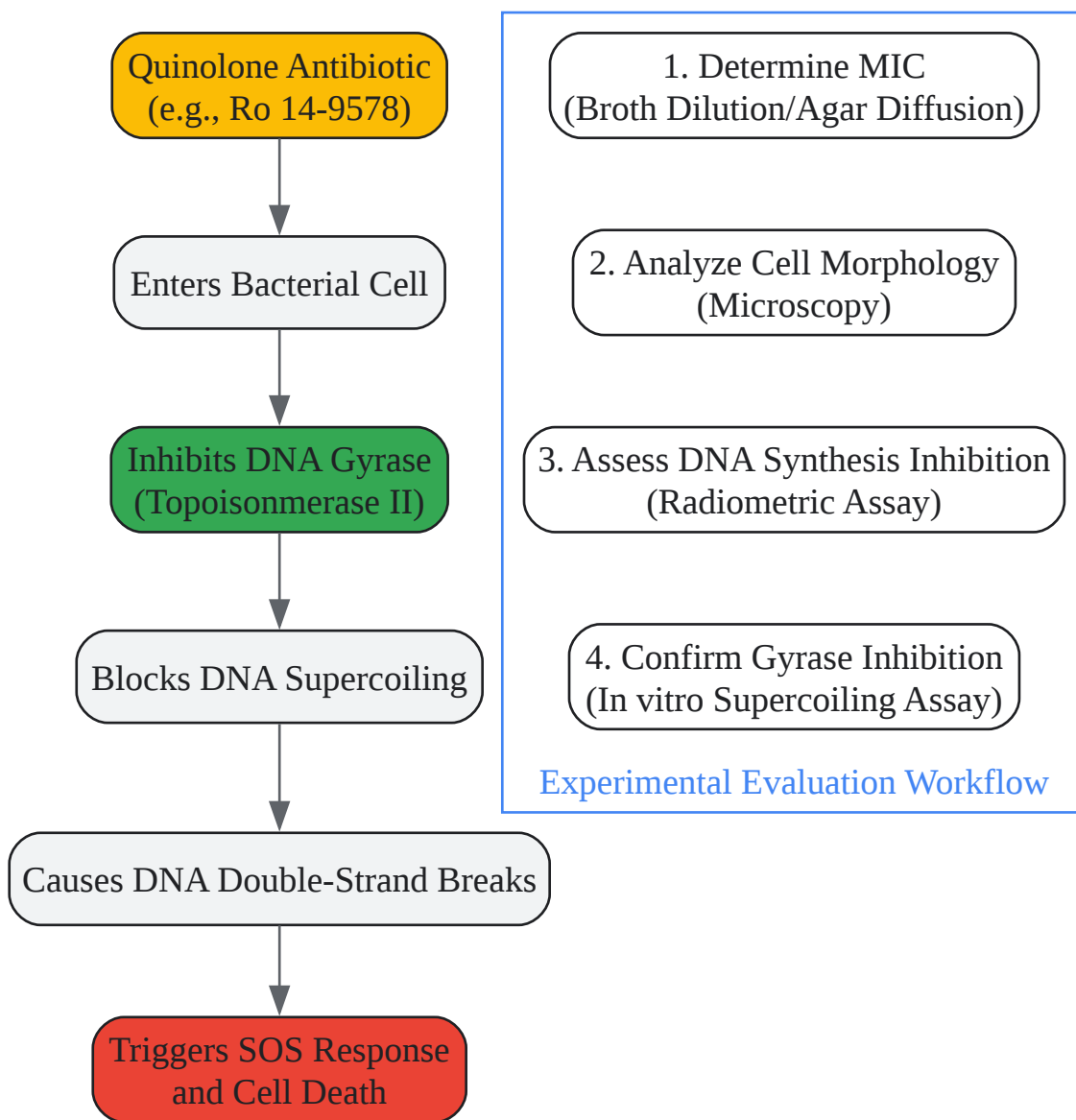
Property	Details for Ro 14-9578
Compound Type	Tricyclic quinolone analog [1]
Mechanism of Action	Inhibition of DNA gyrase [1]
Tested Organisms	<i>Escherichia coli</i> (Gram-negative), <i>Staphylococcus aureus</i> (Gram-positive) [1]
Key Conclusion	Antibacterial activity and effects on DNA biosynthesis and cell morphology were comparable to nalidixic acid and oxolinic acid [1]

The original research used several standard microbiological methods to determine the compound's activity [1]:

- **Assessment of Antibacterial Activity:** This typically involves determining the **Minimum Inhibitory Concentration (MIC)**, which is the lowest concentration of an antibiotic that prevents visible bacterial growth.
- **Effects on Cell Morphology:** Microscopic examination of bacterial cells after exposure to the antibiotic to observe physical changes.
- **Inhibition of DNA Biosynthesis:** Measuring the incorporation of radiolabeled thymidine into bacterial DNA to assess the impact on DNA replication.
- **Gyrase Supercoiling Assay:** An *in vitro* assay that directly tests the drug's ability to inhibit the DNA supercoiling activity of the gyrase enzyme.

## Mechanism of Action and Testing Workflow

The following diagram illustrates the shared mechanism of action of quinolone antibiotics, including **Ro 14-9578**, and the general workflow for evaluating their activity.



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## References

1. Monocyclic and tricyclic analogs of quinolones: mechanism of action [pubmed.ncbi.nlm.nih.gov]

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